

Application Notes and Protocols for RHC 80267 in DMSO

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Compound of Interest

Compound Name: RHC 80267

Cat. No.: B1680587

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Introduction

RHC 80267 is a chemical compound widely utilized in biomedical research as a potent and selective inhibitor of diacylglycerol (DAG) lipase.[1] By blocking the activity of DAG lipase, **RHC 80267** prevents the breakdown of diacylglycerol, a critical second messenger in various cellular signaling pathways. This inhibition leads to the accumulation of DAG, which can, in turn, modulate the activity of downstream effectors like protein kinase C (PKC).[2] Understanding the precise preparation of **RHC 80267** stock solutions is paramount for ensuring experimental reproducibility and accuracy. Dimethyl sulfoxide (DMSO) is a common solvent for **RHC 80267** due to its high solubilizing capacity for this compound.[3][4] These application notes provide a detailed protocol for the preparation, storage, and handling of **RHC 80267** stock solutions in DMSO.

Data Presentation

A summary of the key quantitative data for **RHC 80267** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	394.5 g/mol	[3]
Molecular Formula	C ₂₀ H ₃₄ N ₄ O ₄	
CAS Number	83654-05-1	[3]
Purity	>95% to >98%	[3][4]
Appearance	Crystalline solid	[3][4]
Solubility in DMSO	5 mg/mL to 100 mM	[3][5]
Recommended Storage	-20°C	[3][4]
Stability	≥ 4 years at -20°C	[4]

Experimental Protocol: Preparation of a 10 mM RHC 80267 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RHC 80267** in DMSO. This concentration is a common starting point for further dilutions to working concentrations for various in vitro and in vivo experiments.

Materials:

- **RHC 80267** powder (purity ≥95%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Pre-weighing Preparation:** Before handling **RHC 80267**, ensure all necessary equipment is clean and readily accessible. Allow the **RHC 80267** container to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing **RHC 80267**:** Carefully weigh out 3.945 mg of **RHC 80267** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube or amber glass vial.
- **Adding DMSO:** Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube/vial containing the **RHC 80267** powder.
- **Dissolution:** Tightly cap the tube/vial and vortex the solution for 1-2 minutes, or until the **RHC 80267** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.^[4]

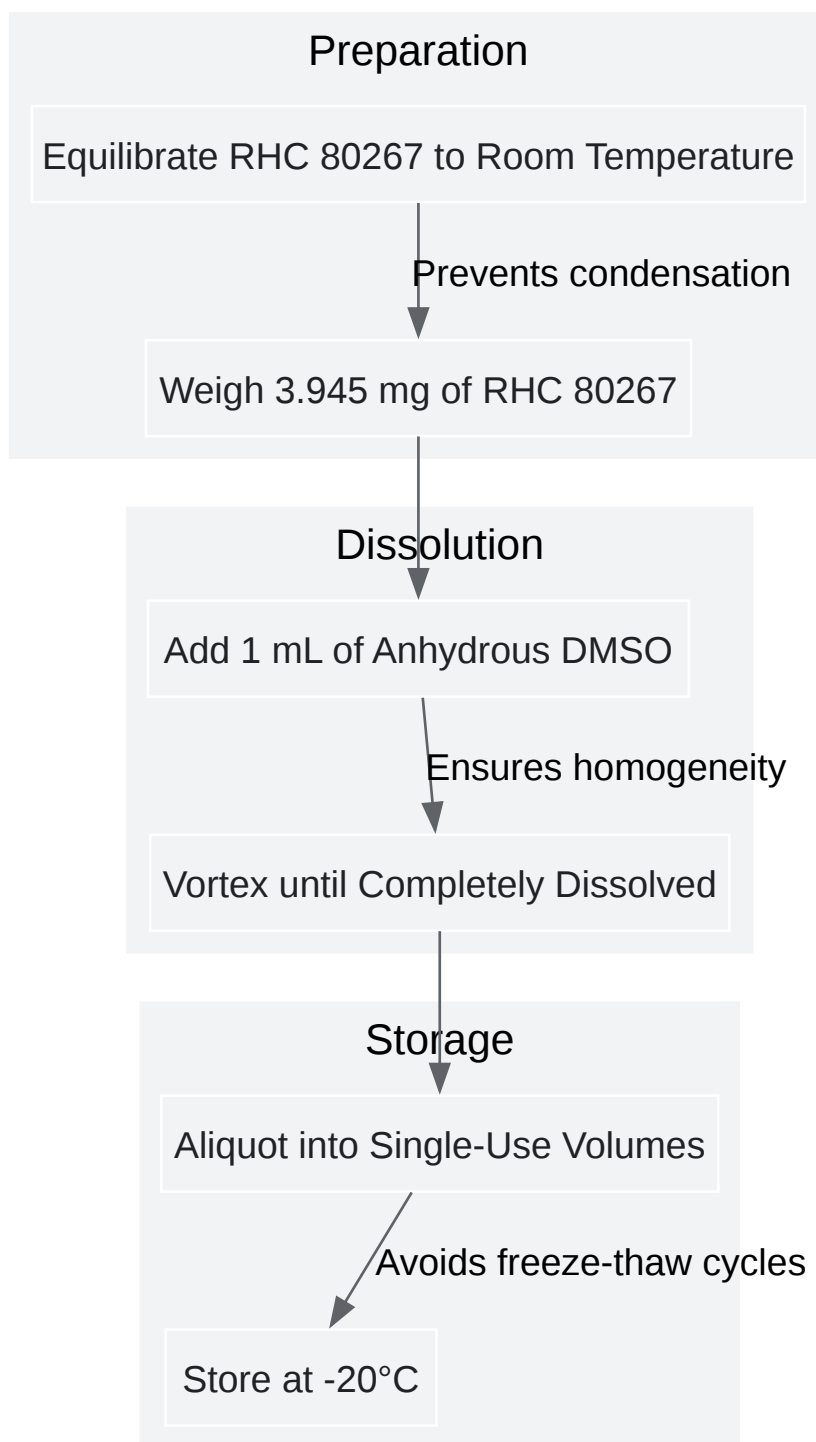
Note on Aqueous Solutions:

RHC 80267 is sparingly soluble in aqueous buffers.^[4] To prepare an aqueous working solution, it is recommended to first dissolve the compound in DMSO and then dilute this stock solution with the aqueous buffer of choice.^[4] It is not recommended to store aqueous solutions for more than one day.^[4]

Mandatory Visualizations

Diagram of Experimental Workflow:

Workflow for Preparing RHC 80267 Stock Solution

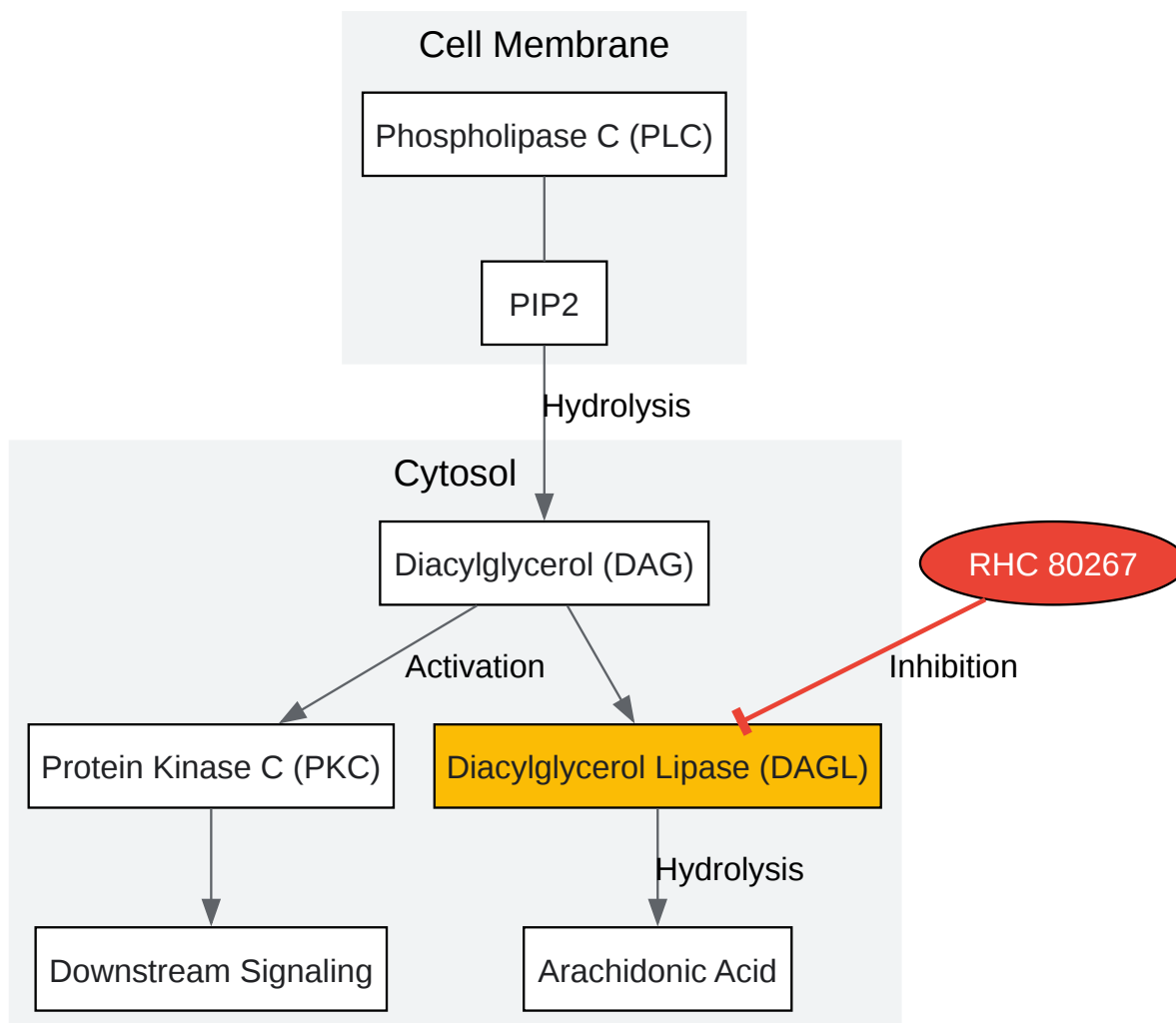


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Caption: A flowchart illustrating the key steps for preparing a stock solution of **RHC 80267** in DMSO.

Diagram of **RHC 80267** Signaling Pathway Inhibition:

Simplified Signaling Pathway Inhibition by RHC 80267



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Caption: A simplified diagram showing **RHC 80267** as an inhibitor of Diacylglycerol Lipase (DAGL).

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